

Physical properties of 2-phenylpentanal (boiling point, density)

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Compound of Interest

Compound Name: 2-Phenylpentanal

Cat. No.: B2888259

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Technical Guide: Physicochemical Properties of 2-Phenylpentanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2-phenylpentanal** (CAS No. 21765-78-6), with a focus on its boiling point and density. Due to a scarcity of experimentally determined data in peer-reviewed literature, this guide presents high-quality computed properties and outlines detailed experimental protocols for their empirical determination. Additionally, a plausible synthetic workflow is visualized to provide context for its formation.

Core Physical Properties

Quantitative data for the physical properties of **2-phenylpentanal** is primarily available from computational models. These predicted values serve as valuable estimates for experimental design and computational studies.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O	PubChem[1]
Molecular Weight	162.23 g/mol	PubChem[1]
Boiling Point	Not available (experimental)	
Density	Not available (experimental)	
Computed XLogP3	2.8	PubChem[1]
Computed Topological Polar Surface Area	17.1 Å ²	PubChem[1]

Note: The boiling point and density values are conspicuously absent from readily available experimental literature. The provided data is based on computational predictions and should be confirmed via empirical measurement.

Experimental Protocols

The following sections detail standardized laboratory procedures for the precise measurement of the boiling point and density of liquid organic compounds like **2-phenylpentanal**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and efficient method for its determination on a microscale is the Thiele tube method.

Materials:

- **2-Phenylpentanal** sample
- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)

- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or heating mantle
- Safety goggles and lab coat

Procedure:

- **Sample Preparation:** A small volume (approximately 0.5 mL) of **2-phenylpentanal** is placed into the small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the sample within the test tube.
- **Apparatus Assembly:** The test tube is securely attached to the thermometer using a rubber band or wire. The bulb of the thermometer should be aligned with the bottom of the test tube.
- **Thiele Tube Setup:** The Thiele tube is filled with mineral oil to a level just above the side arm. The thermometer and sample assembly are then inserted into the Thiele tube, ensuring the sample is immersed in the oil.
- **Heating:** The side arm of the Thiele tube is gently heated. As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube.
- **Observation:** Heating is continued until a steady and continuous stream of bubbles is observed. At this point, the heat source is removed.
- **Boiling Point Reading:** The liquid will begin to cool. The boiling point is recorded as the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

Determination of Density

The density of a liquid is its mass per unit volume. It can be accurately determined using a pycnometer or, more simply, with a calibrated volumetric flask and a precision balance.

Materials:

- **2-Phenylpentanal** sample
- Volumetric flask (e.g., 5 mL or 10 mL, Class A) with stopper
- Analytical balance (accurate to ± 0.0001 g)
- Pipette
- Thermometer
- Distilled water
- Acetone

Procedure:

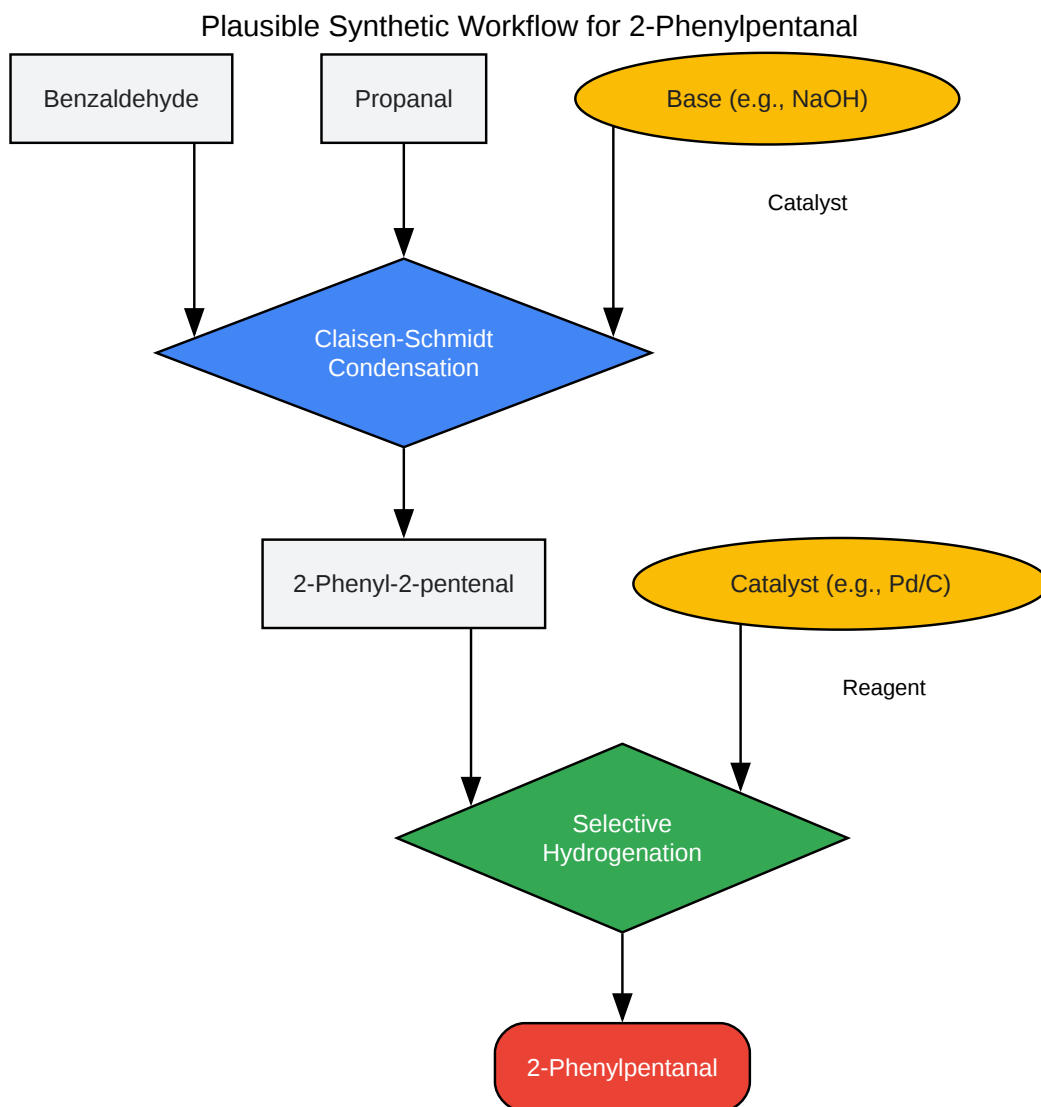
- **Pycnometer Calibration:** The clean and dry volumetric flask with its stopper is weighed on the analytical balance. This mass is recorded as m_1 .
- **Sample Measurement:** The volumetric flask is carefully filled with **2-phenylpentanal** up to the calibration mark. The stopper is inserted, and any excess liquid on the neck of the flask is carefully wiped away. The flask is then reweighed, and the mass is recorded as m_2 . The temperature of the sample is also recorded.
- **Cleaning:** The flask is emptied and thoroughly cleaned with a suitable solvent (e.g., acetone) and dried.
- **Water Measurement:** The clean, dry flask is filled with distilled water up to the calibration mark, stoppered, and weighed. This mass is recorded as m_3 . The temperature of the water is recorded.
- **Calculation:** The density of **2-phenylpentanal** is calculated using the following formula:

Density of **2-phenylpentanal** = $[(m_2 - m_1) / (m_3 - m_1)] * \text{Density of water at the measured temperature}$

The density of water at various temperatures is readily available in standard chemical reference tables.

Synthetic Pathway Visualization

A plausible synthetic route to **2-phenylpentanal** can be conceptualized through a crossed-aldol condensation (Claisen-Schmidt condensation) followed by a selective hydrogenation. This common organic chemistry reaction sequence is a robust method for forming carbon-carbon bonds.



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Caption: A logical workflow for the synthesis of **2-phenylpentanal**.

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References

- 1. 2-Phenylpentanal | C₁₁H₁₄O | CID 14715228 - PubChem [pubchem.ncbi.nlm.nih.gov]
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